

A Comprehensive Technical Guide to the Solubility of 4-Hydroxyphenylacetate

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetate

Cat. No.: B1229458

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **4-Hydroxyphenylacetate** (4-HPA), a compound of interest in various scientific and pharmaceutical fields. Understanding the solubility of 4-HPA in different solvents is critical for its application in drug development, biochemical assays, and other research areas. This document compiles quantitative solubility data, details common experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Quantitative Solubility Data

The solubility of **4-Hydroxyphenylacetate** has been determined in a range of common laboratory solvents. The following tables summarize the available quantitative data, providing a clear comparison of its solubility characteristics.

Table 1: Solubility of **4-Hydroxyphenylacetate** in Various Solvents at 20°C

Solvent	Solubility (g/kg of solvent)
Water	15.8[1]
Methanol	2915[1]
Ethanol	2064[1]
2-Propanol	1382[1]
Acetone	1720[1]
4-Methyl-2-pentanone	803.5[1]
Ethyl acetate	825.4[1]
Chloroform	637.1[1]
Toluene	377.9[1]

Table 2: Additional Quantitative Solubility Data for **4-Hydroxyphenylacetate**

Solvent	Concentration	Notes
Water	50 g/L[2][3]	-
Water	60.7 mg/mL[4]	-
Water	7.12 g/L[5]	Predicted using ALOGPS
Phosphate-Buffered Saline (PBS, pH 7.2)	~10 mg/mL[6]	-
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL[7]	Saturation unknown
Dimethylformamide (DMF)	~1 mg/mL[6]	-

Qualitative Solubility Observations:

4-Hydroxyphenylacetate is generally described as being soluble in hot water, ether, ethanol, ethyl acetate, dimethyl sulfoxide, and methanol.[2][8][9][10] It is considered slightly soluble in water, and some sources state it is insoluble in cold water.[2][8][9][10][11]

Experimental Protocols for Solubility Determination

The following are generalized yet detailed methodologies for determining the solubility of a compound like **4-Hydroxyphenylacetate**. These protocols are based on common laboratory practices.[12][13][14]

Method 1: Visual (Qualitative to Semi-Quantitative) Method

This method is a straightforward approach to estimate solubility.

Materials:

- **4-Hydroxyphenylacetate**
- A selection of solvents (e.g., water, ethanol, acetone)
- Small test tubes
- Vortex mixer or shaker
- Spatula
- Graduated pipette or micropipettes

Procedure:

- Sample Preparation: Accurately weigh a small amount of **4-Hydroxyphenylacetate** (e.g., 10 mg) and place it into a clean, dry test tube.
- Solvent Addition: Add a specific volume of the chosen solvent (e.g., 1 mL) to the test tube.
- Mixing: Vigorously shake or vortex the test tube for a set period (e.g., 1-2 minutes) to facilitate dissolution.[12][13]
- Observation: Visually inspect the solution. If the solid has completely dissolved, the compound is considered soluble at that concentration. If solid material remains, the compound is considered insoluble or sparingly soluble.

- Incremental Solvent Addition (for semi-quantitative estimation): If the compound did not dissolve, add incremental volumes of the solvent, mixing thoroughly after each addition, until the solid is fully dissolved. Record the total volume of solvent used to calculate an approximate solubility.

Method 2: Saturated Solution and Analysis (Quantitative)

This method provides a more accurate measure of solubility.

Materials:

- **4-Hydroxyphenylacetate**
- Chosen solvent
- Scintillation vials or sealed flasks
- Constant temperature shaker or water bath
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation of a Saturated Solution: Add an excess amount of **4-Hydroxyphenylacetate** to a known volume of the solvent in a sealed vial. This ensures that the solution becomes saturated and undissolved solid remains.
- Equilibration: Place the vial in a constant temperature shaker or water bath and agitate for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vial at high speed to pellet the undissolved solid.

- Sample Analysis: Carefully withdraw a known volume of the clear supernatant. Dilute the supernatant with a suitable solvent and analyze the concentration of **4-Hydroxyphenylacetate** using a calibrated analytical technique such as HPLC or UV-Vis spectrophotometry.
- Calculation: The solubility is calculated from the measured concentration in the saturated solution.

Method 3: Polythermal Method

This technique is used to determine the temperature dependence of solubility.[\[15\]](#)

Materials:

- **4-Hydroxyphenylacetate**
- Solvent
- Jacketed glass vessel with a stirrer
- Temperature controller and probe
- Light source and detector (for turbidity measurement)

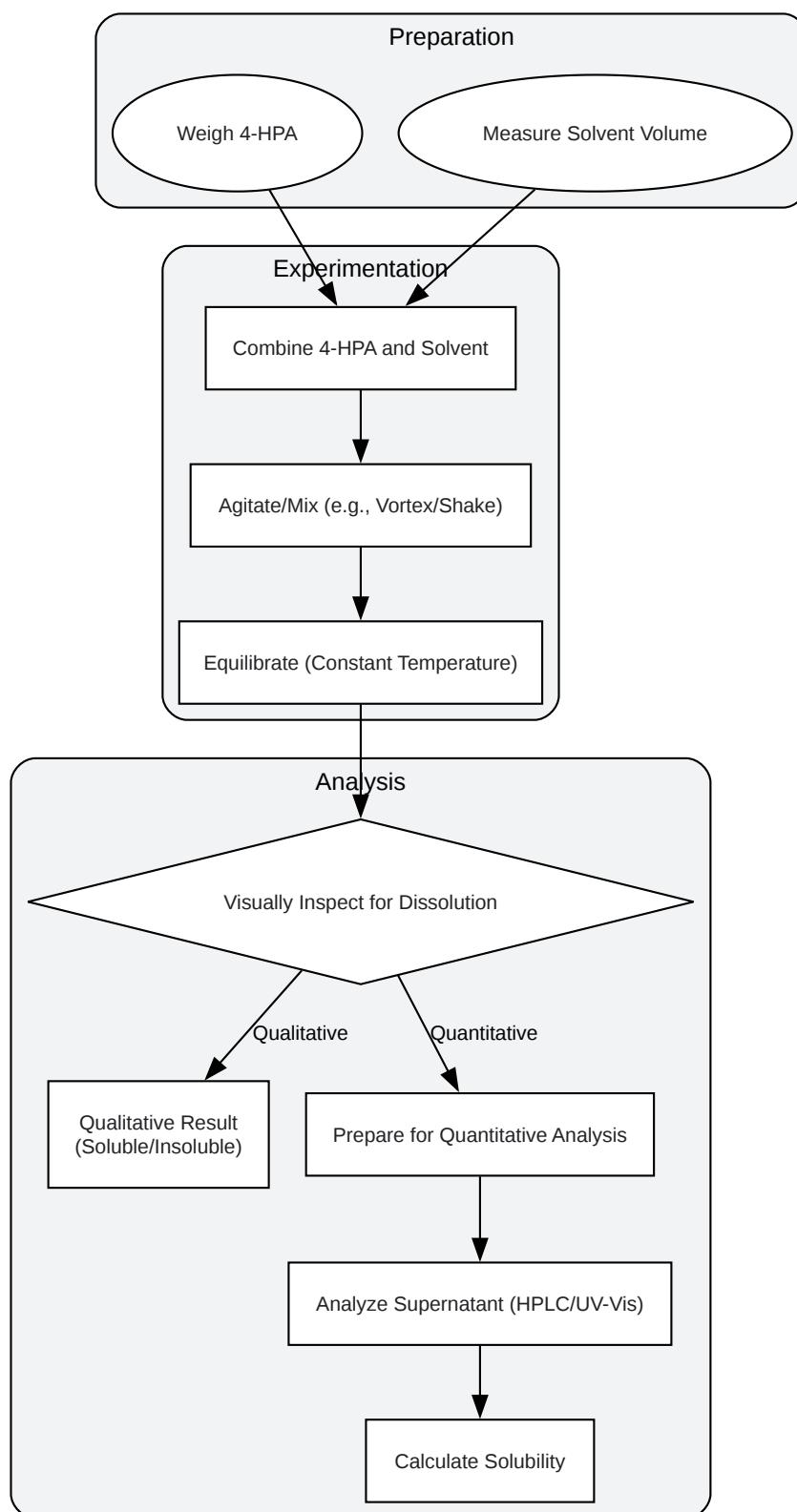
Procedure:

- Sample Preparation: A known mass of **4-Hydroxyphenylacetate** is added to a known mass of the solvent in the jacketed vessel.
- Heating and Cooling Cycles: The temperature of the mixture is slowly increased until all the solid dissolves, and then slowly cooled.
- Saturation Point Determination: The temperature at which the first crystals appear upon cooling (or the last crystals disappear upon heating) is recorded as the saturation temperature for that specific concentration. This can be observed visually or by monitoring the solution's turbidity.

- Data Collection: The process is repeated with different concentrations of the solute to generate a solubility curve as a function of temperature.

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of **4-Hydroxyphenylacetate**.

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Caption: Experimental workflow for solubility determination.

This guide provides essential information for researchers and professionals working with **4-Hydroxyphenylacetate**, facilitating a better understanding of its solubility and the methods used for its determination.

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